

Molecular structure and formula of Cyclopentyl phenyl ketone

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Compound of Interest

Compound Name: Cyclopentyl phenyl ketone

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An In-depth Technical Guide to Cyclopentyl Phenyl Ketone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclopentyl phenyl ketone, a cycloalkyl aryl ketone, is a significant chemical intermediate with the molecular formula $C_{12}H_{14}O$.^{[1][2][3]} This document provides a comprehensive overview of its molecular structure, chemical properties, and established synthesis protocols. It serves as a technical resource for professionals in research and drug development, offering detailed experimental methodologies and quantitative data to support laboratory and commercial applications. Notably, this compound is a key precursor in the synthesis of various pharmaceuticals, including ketamine.^{[1][4]}

Molecular Structure and Identification

Cyclopentyl phenyl ketone is structurally characterized by a cyclopentane ring and a phenyl group linked by a carbonyl functional group.^[1] This arrangement confers a unique combination of aliphatic and aromatic properties, influencing its reactivity and physical characteristics.

Table 1: Chemical Identifiers

Identifier	Value	Reference(s)
IUPAC Name	cyclopentyl(phenyl)methanone	[1][5]
CAS Number	5422-88-8	[1][3][6]
Molecular Formula	C ₁₂ H ₁₄ O	[1][2][3][5]
Molecular Weight	174.24 g/mol	[1][2][3][5]
Synonyms	Benzoylcyclopentane, Phenyl cyclopentyl ketone	[3][5][6]
InChI	InChI=1S/C12H14O/c13-12(11-8-4-5-9-11)10-6-2-1-3-7-10/h1-3,6-7,11H,4-5,8-9H2	[1][5]
SMILES	<chem>C1CCC(C1)C(=O)C2=CC=CC=C2</chem>	[1]

Physicochemical Properties

Cyclopentyl phenyl ketone is typically a colorless to light yellow liquid with a characteristic aromatic odor.[1][7] Its physical and chemical properties are summarized below.

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[1][7]
Boiling Point	136-140 °C @ 16 Torr	[8]
Density	1.036 g/cm ³	[9]
Refractive Index	1.549	[8]
Flash Point	>110°C	[8][9]
Solubility	Soluble in chloroform and methanol (slightly)	[9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Cyclopentyl phenyl ketone**. While full spectra require access to specialized databases, the availability of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is well-documented.^{[10][11][12][13]} These techniques are fundamental for confirming the compound's structure and purity.

Synthesis Protocols

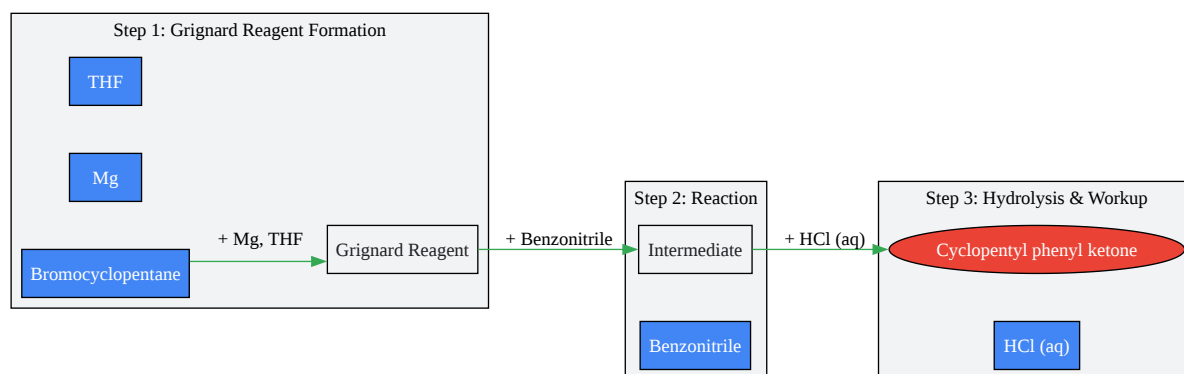
Several synthetic routes to **Cyclopentyl phenyl ketone** have been established, offering flexibility in precursor selection and reaction conditions. Below are detailed protocols for two common methods.

Grignard Reagent-Based Synthesis

This widely used method involves the reaction of a cyclopentylmagnesium halide with benzonitrile.^[1]

Experimental Protocol:

- **Grignard Reagent Formation:** In a dry, inert atmosphere, add magnesium turnings to a flask containing anhydrous tetrahydrofuran (THF). Slowly add bromocyclopentane to initiate the formation of cyclopentylmagnesium bromide.
- **Reaction with Benzonitrile:** Once the Grignard reagent is formed, cool the reaction mixture and add benzonitrile dropwise while maintaining the temperature between 48-50 °C.^[14]
- **Hydrolysis:** After the reaction is complete, quench the mixture with an acidic solution (e.g., aqueous hydrochloric acid) to hydrolyze the intermediate imine.^{[1][14]}
- **Extraction and Purification:** Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate. The crude product can be purified by vacuum distillation to yield **Cyclopentyl phenyl ketone**.^[14]



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Grignard Synthesis Workflow

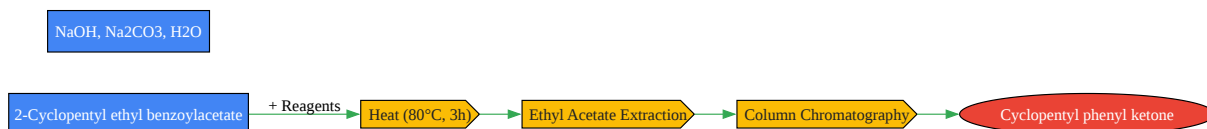
Hydrolysis of 2-Cyclopentyl Benzoylacetate

This method provides an alternative route that is noted for its environmental friendliness and high yield.^{[15][16]}

Experimental Protocol:

- **Reaction Setup:** Dissolve 2-cyclopentyl ethyl benzoylacetate, sodium hydroxide, and sodium carbonate in water.^[4]
- **Heating:** Heat the mixture to 80°C and maintain this temperature for approximately 3 hours to effect hydrolysis and decarboxylation.^[4]
- **Extraction:** After cooling to room temperature, extract the aqueous mixture multiple times with ethyl acetate.^[4]

- Purification: Combine the organic extracts, wash with saturated sodium chloride solution, and dry over anhydrous magnesium sulfate. Remove the solvent under reduced pressure. The resulting crude product can be further purified by column chromatography (eluent: ethyl acetate/petroleum ether, 1:10) to afford pure **Cyclopentyl phenyl ketone**.^[4]



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Hydrolysis Synthesis Workflow

Chemical Reactivity and Applications

The chemical behavior of **Cyclopentyl phenyl ketone** is dominated by the carbonyl group. It readily undergoes several key reactions:

- Nucleophilic Addition: The electrophilic carbonyl carbon is susceptible to attack by nucleophiles.^[1]
- Reduction: The ketone can be reduced to the corresponding secondary alcohol (cyclopentyl(phenyl)methanol) or further to a hydrocarbon.^[1]
- Wittig Reaction: The carbonyl group can be converted into a carbon-carbon double bond.^[17]

These reactions make **Cyclopentyl phenyl ketone** a versatile intermediate in organic synthesis.^[17] Its primary application lies in the pharmaceutical industry, most notably as a precursor in the multi-step synthesis of ketamine.^[1] It also finds use in the preparation of biostimulants and odor inhibitors.^{[9][17]}

Safety and Handling

As with many organic chemicals, appropriate safety precautions should be taken when handling **Cyclopentyl phenyl ketone**. It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including safety goggles, gloves, and a lab coat. Avoid contact with skin and eyes and do not breathe the vapor.[9]

Conclusion

Cyclopentyl phenyl ketone is a valuable chemical entity with a well-defined molecular structure and a range of synthetic applications. This guide has provided a detailed overview of its properties, synthesis, and reactivity, offering a solid foundation for researchers and professionals engaged in chemical synthesis and drug development. The experimental protocols and tabulated data herein serve as a practical resource for the laboratory setting.

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